

An In-depth Technical Guide to Benzyl Heptanoate (CAS 5454-21-7)

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Compound of Interest

Compound Name: Benzyl heptanoate

Cat. No.: B1617670

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Abstract

This technical guide provides a comprehensive overview of **Benzyl heptanoate** (CAS No. 5454-21-7), an organic ester recognized for its distinct aromatic properties. The document details its chemical and physical characteristics, spectroscopic data, a common synthesis route, and its primary applications, particularly within the flavor and fragrance industries. Safety information and generalized experimental protocols for its synthesis and analysis are also included to support laboratory and research applications. All quantitative data has been systematically organized into tables for clarity and comparative analysis.

Chemical Identification and Properties

Benzyl heptanoate, also known as benzyl enanthate, is the ester formed from benzyl alcohol and heptanoic acid.^[1] It is a colorless liquid at room temperature and is primarily used as a fragrance and flavor agent due to its mild, fruity aroma reminiscent of apricot and sage.^[2]

Chemical Identifiers

A comprehensive list of identifiers for **Benzyl heptanoate** is provided in Table 1, facilitating its unambiguous identification across various databases and regulatory frameworks.

Identifier	Value	Source
CAS Number	5454-21-7	[3] [4] [5] [6] [7]
Molecular Formula	C ₁₄ H ₂₀ O ₂	[3] [4] [5] [6] [7] [8]
IUPAC Name	benzyl heptanoate	[3]
Synonyms	Heptanoic acid, phenylmethyl ester; Benzyl n-heptanoate; Phenylmethyl heptanoate	[2] [3] [5] [8]
EC Number	226-705-5	[3] [4] [8]
PubChem CID	79554	[3] [7]
InChIKey	UEDDAJQIHUEZCJ-UHFFFAOYSA-N	[3] [4] [5] [7]
Canonical SMILES	<chem>CCCCCCC(=O)OCC1=CC=C</chem> <chem>C=C1</chem>	[3] [7] [8] [9]

Physicochemical Properties

The key physical and chemical properties of **Benzyl heptanoate** are summarized in Table 2. These properties are essential for handling, storage, and application development.

Property	Value	Unit	Source
Molecular Weight	220.31	g/mol	[3][4][9]
Appearance	Colorless clear liquid (est.)	-	[2]
Density	0.98	g/cm ³	[4][6][8][10]
Boiling Point	295.3	°C at 760 mmHg	[6][8][10]
257.0	°C at 760 mmHg	[2][4]	
Flash Point	107.1	°C	[4][6][8][10]
106.67	°C (TCC)	[2]	
Vapor Pressure	0.00154	mmHg at 25°C	[6][8]
Refractive Index	1.493	at 20°C	[6][10]
1.4925	at 25°C	[2]	
Water Solubility	4.582 (est.)	mg/L at 25°C	[2]
LogP (o/w)	4.1	-	[3][8][9]
3.7002	-	[8][10]	
Hydrogen Bond Acceptor Count	2	-	[8]
Hydrogen Bond Donor Count	0	-	[8]
Rotatable Bond Count	8	-	[8]

Spectroscopic Data

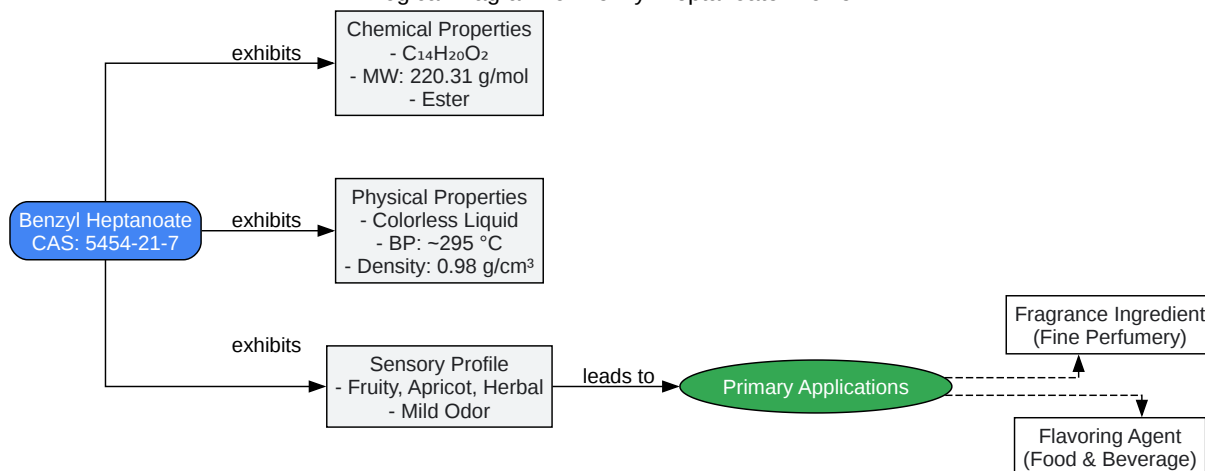
Spectroscopic analysis is critical for confirming the identity and purity of **Benzyl heptanoate**. A summary of available spectral data is presented in Table 3.

Spectroscopy Type	Data Highlights	Source
Mass Spectrometry (GC-MS)	Major Fragments (m/z): 91 (base peak), 108, 43, 92, 41.	[3]
¹³ C NMR	Data available from SpectraBase.	[3]
Infrared (IR) Spectroscopy	Vapor Phase IR Spectra available from SpectraBase.	[3]
Kovats Retention Index	Standard non-polar: 1606, 1620; Standard polar: 2158.	[3]

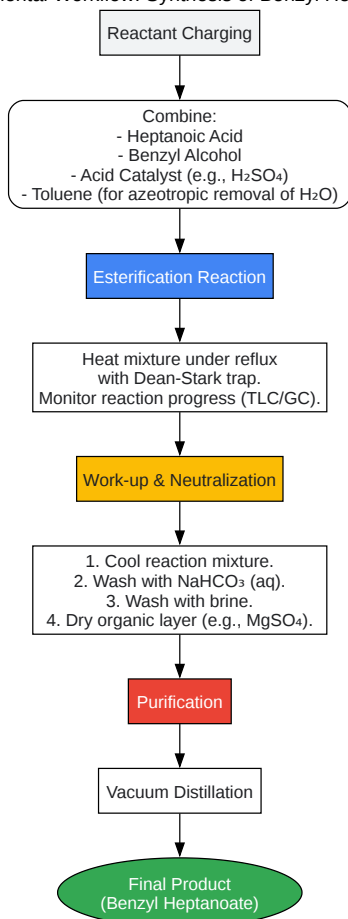
Synthesis and Manufacturing

Benzyl heptanoate is commercially produced, typically through the Fischer esterification of heptanoic acid (also known as enanthic acid) and benzyl alcohol.[8] This reaction is generally catalyzed by a strong acid. The process involves heating the reactants, often with a mechanism to remove the water formed during the reaction to drive the equilibrium towards the product side. A reported yield for this synthesis route is approximately 93.3%.[8]

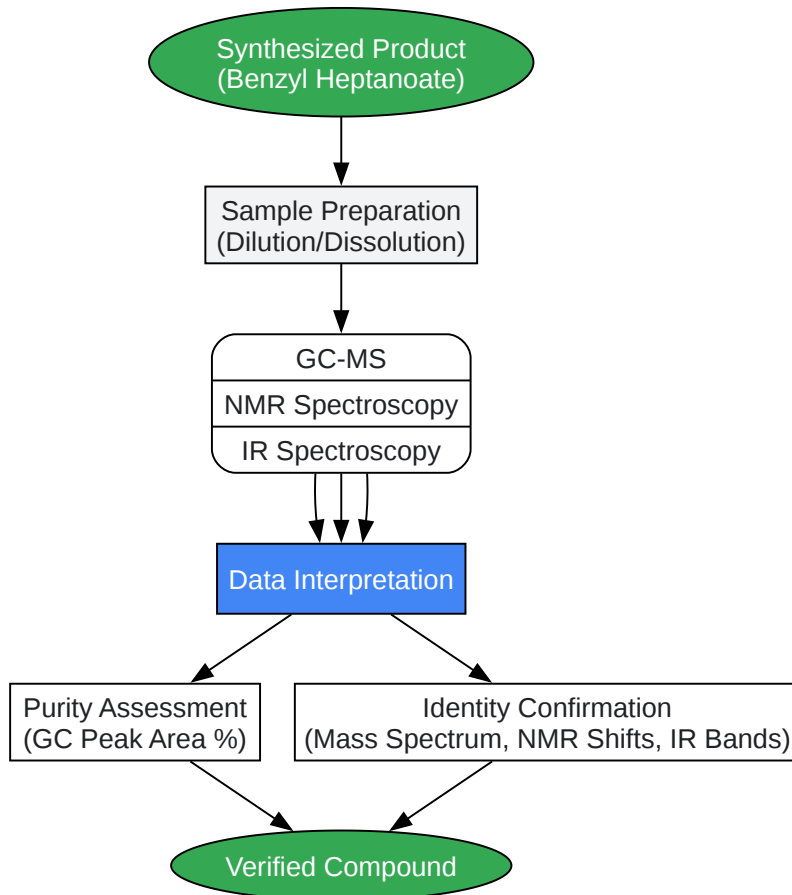
Logical Diagram for Benzyl Heptanoate Profile



Experimental Workflow: Synthesis of Benzyl Heptanoate



Workflow for Analytical Characterization



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